

Technical Guide: Methyl 2-Chloro-5-fluoro-6-methylnicotinate

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Compound of Interest

Compound Name: *Methyl 2-Chloro-5-fluoro-6-methylnicotinate*

CAS No.: *1253383-90-2*

Cat. No.: *B1466058*

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Part 1: Executive Summary & Strategic Importance

Methyl 2-chloro-5-fluoro-6-methylnicotinate (CAS 1253383-90-2) is a highly specialized pyridine scaffold utilized in the synthesis of advanced pharmaceutical agents, particularly kinase inhibitors, ROR

modulators, and Nav1.8 antagonists.

Its value lies in its unique substitution pattern:

- **C2-Chlorine:** A highly reactive electrophilic handle, positioned to the nitrogen and ortho to the ester, primed for S_NAr displacements or metal-catalyzed cross-couplings.
- **C5-Fluorine:** A metabolic blocker that modulates the pKa of the pyridine ring and enhances lipophilicity without introducing significant steric bulk.

- C6-Methyl: Provides steric bulk to lock conformation and improve selectivity in protein binding pockets.

This guide details the physicochemical profile, validated synthetic routes, and divergent reactivity of this critical intermediate.

Part 2: Physicochemical Identity[1]

Table 1: Chemical Specification & Properties

Property	Specification
Chemical Name	Methyl 2-chloro-5-fluoro-6-methylnicotinate
CAS Number	1253383-90-2
Molecular Formula	C H ClFNO
Molecular Weight	203.60 g/mol
Appearance	White to off-white solid
Purity Grade	95% (HPLC)
Solubility	Soluble in DMSO, DCM, Ethyl Acetate; Sparingly soluble in water
Key Functional Groups	Methyl Ester (C3), Aryl Chloride (C2), Aryl Fluoride (C5)

Part 3: Strategic Synthesis & Regioselectivity

The synthesis of CAS 1253383-90-2 presents a classic problem in pyridine chemistry: distinguishing between the C2 and C6 positions. The most robust route employs a regioselective Suzuki-Miyaura coupling starting from methyl 2,6-dichloro-5-fluoronicotinate.

The Regioselectivity Paradox

In nucleophilic aromatic substitutions (S

Ar), the C2-chloride is typically more reactive due to the electron-withdrawing inductive effect of the C3-ester. However, in Palladium-catalyzed cross-couplings, steric hindrance plays a dominant role. The C3-ester creates significant steric bulk around the C2 position, directing the Pd(0) catalyst to insert preferentially at the less hindered C6 position.

Experimental Protocol: C6-Selective Methylation

Objective: Selective installation of the methyl group at C6 while preserving the C2-chloride.

Reagents:

- Substrate: Methyl 2,6-dichloro-5-fluoronicotinate (1.0 eq)
- Coupling Partner: Methylboronic acid (1.0 - 1.1 eq)
- Base: Potassium Carbonate (K

CO

) (3.0 eq)

- Catalyst: Pd(dppf)Cl

or Pd(PPh

)

(5 mol%)

- Solvent: 1,4-Dioxane / Water (10:1 v/v)

Step-by-Step Workflow:

- Inertion: Charge a reaction vessel with Methyl 2,6-dichloro-5-fluoronicotinate, Methylboronic acid, and K

CO

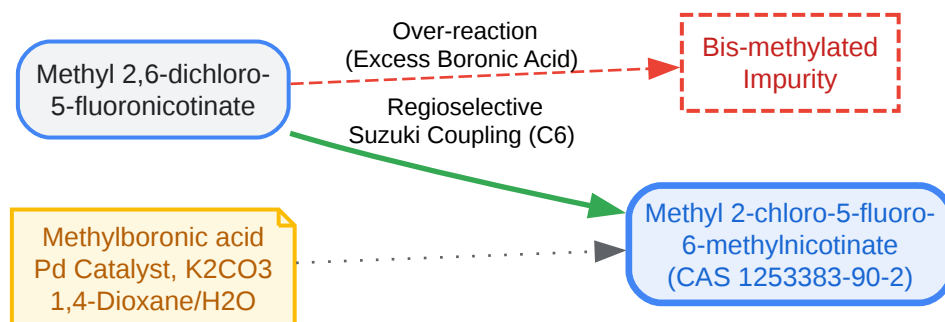
. Purge with Nitrogen (N

) for 15 minutes to remove dissolved oxygen.

- Catalyst Addition: Add the Palladium catalyst under a positive stream of N
- .
- Reaction: Heat the mixture to 80–90°C for 4–6 hours. Monitor by LC-MS.[1]
 - Checkpoint: Look for the mass shift from parent (M+) to (M - Cl + CH
 -).
- Workup: Cool to room temperature. Dilute with ethyl acetate and wash with brine.
- Purification: Concentrate the organic layer.[2] Purify via silica gel flash chromatography (Gradient: 0-20% EtOAc in Hexanes).

Yield Expectation: 65–75% isolated yield.

Visualization: Synthetic Pathway[4]



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Figure 1: Regioselective synthesis of CAS 1253383-90-2 via Suzuki-Miyaura coupling. Steric hindrance at C2 directs methylation to C6.

Part 4: Divergent Reactivity & Functionalization

Once synthesized, CAS 1253383-90-2 serves as a "linchpin" intermediate. The C2-chloride and C3-ester allow for divergent synthesis paths, enabling the construction of fused ring systems (like azaindoles) or complex heterocycles.

Pathway A: S Ar Displacement (Etherification/Amination)

The C2-chloride is highly activated by the adjacent ring nitrogen and the electron-withdrawing ester. It undergoes facile Nucleophilic Aromatic Substitution (S

Ar).

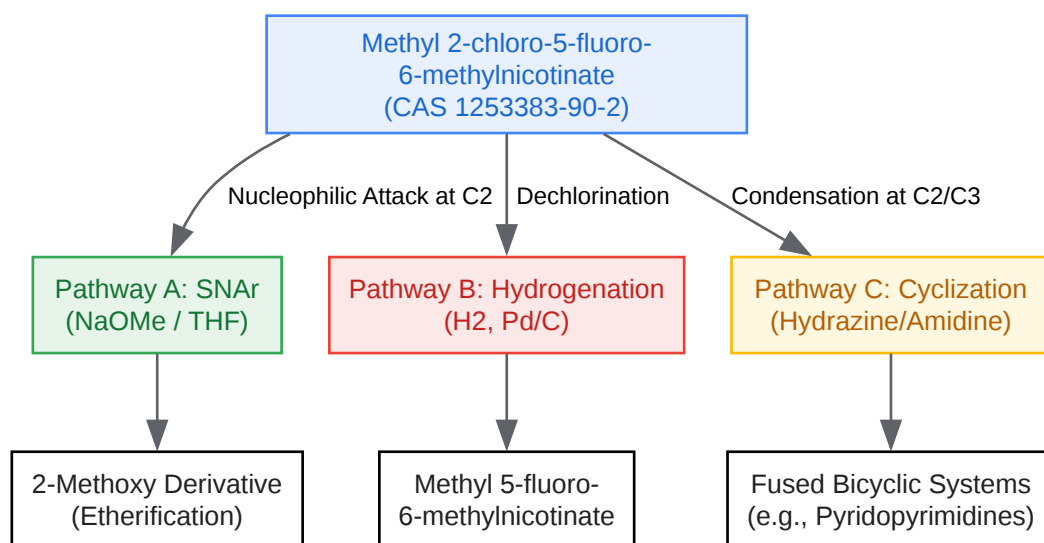
- Reagent: Sodium Methoxide (NaOMe) or Primary Amines.
- Conditions: THF or MeOH, 0°C to 60°C.
- Outcome: Formation of 2-methoxy or 2-amino derivatives.
- Application: This step is often used to introduce solubility-enhancing groups or specific binding motifs.

Pathway B: Reductive Dehalogenation

In some medicinal chemistry campaigns, the chlorine is used as a blocking group during earlier steps and removed later to yield the 5-fluoro-6-methylnicotinate core.

- Reagent: H
(1 atm), Pd/C, Sodium Acetate.[2]
- Conditions: Ethyl Acetate/Methanol, RT.
- Outcome: Removal of C2-Cl
C2-H.

Visualization: Reactivity Profile



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Figure 2: Divergent reactivity profile. The C2-Cl is the primary "warhead" for functionalization, while the C3-ester supports cyclization.

Part 5: Pharmaceutical Applications[5]

Nav1.8 Inhibitors (Pain Management)

Voltage-gated sodium channels (Nav1.8) are critical targets for treating neuropathic pain. The 2,6-disubstituted pyridine core, derived from CAS 1253383-90-2, is used to construct the central pharmacophore of these inhibitors. The C5-fluorine atom is essential here for metabolic stability, preventing oxidative metabolism at the otherwise exposed pyridine ring position.

ROR Modulators (Autoimmune Disease)

Retinoid-related orphan receptor gamma (ROR

) drives the differentiation of Th17 cells. Inhibitors utilizing this scaffold often displace the C2-chloride with bulky amines or ethers to fill the hydrophobic pocket of the receptor, while the C3-ester is hydrolyzed to the acid to form a critical salt bridge interaction.

Part 6: Safety & Handling

Signal Word:WARNING

- Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Handling Protocol:

- Engineering Controls: Always handle within a certified chemical fume hood.
- PPE: Nitrile gloves (double-gloving recommended for stock solutions), safety goggles, and lab coat.
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). Moisture sensitive.

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